

physical and chemical properties of Benzyl 4-methylbenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benzyl 4-methylbenzoate**

Cat. No.: **B1581448**

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An In-depth Technical Guide to Benzyl 4-methylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Benzyl 4-methylbenzoate**, including its synthesis and characterization. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

Core Properties of Benzyl 4-methylbenzoate

Benzyl 4-methylbenzoate, also known as benzyl p-toluate, is an ester with the chemical formula C₁₅H₁₄O₂. It is recognized for its pleasant aromatic odor and is utilized in the fragrance and flavor industry.^[1] Beyond its sensory characteristics, it serves as a versatile intermediate in organic synthesis.

General Information:

Property	Value	Source
IUPAC Name	benzyl 4-methylbenzoate	PubChem
Synonyms	Benzyl p-toluate, p-Toluic acid, benzyl ester, Benzoic acid, 4-methyl-, phenylmethyl ester	[1]
CAS Number	5467-99-2	PubChem
Molecular Formula	C ₁₅ H ₁₄ O ₂	[1]
Molecular Weight	226.27 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pleasant, aromatic	[1]

Physicochemical Data

The following tables summarize the key physical and chemical properties of **Benzyl 4-methylbenzoate**.

Physical Properties

Experimental data for the boiling point, density, and refractive index of **Benzyl 4-methylbenzoate** are not readily available in the cited literature. The values presented below are computed properties and should be considered as estimates.

Property	Value	Source
Boiling Point	372.5 °C (predicted)	[2]
Density	1.1 g/cm ³ (predicted)	
Refractive Index	1.566 (predicted)	[2]
Solubility	Soluble in organic solvents such as ethanol and ether; limited solubility in water. [1]	

Chemical Properties

Property	Value	Source
XLogP3	4.3	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	PubChem

Spectroscopic Data

Type	Data	Source
¹ H NMR (400 MHz, CDCl ₃)	δ 7.97-7.95 (m, 2H), 7.43-7.41 (m, 2H), 7.38-7.30 (m, 3H), 7.19 (dd, J = 8.5, 0.6 Hz, 2H), 5.33 (s, 2H), 2.36 (s, 3H)	[3]
¹³ C NMR (100 MHz, CDCl ₃)	δ 166.31, 143.54, 136.09, 129.60, 128.95, 128.43, 128.02, 127.97, 127.28, 66.34, 21.51	[3]

Experimental Protocols

The following sections detail the experimental procedures for the synthesis and characterization of **Benzyl 4-methylbenzoate**.

Synthesis of Benzyl 4-methylbenzoate via Fischer Esterification

This protocol is adapted from standard Fischer esterification procedures for similar benzoate esters.

Materials:

- 4-methylbenzoic acid

- Benzyl alcohol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Heating mantle
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 4-methylbenzoic acid and a molar excess of benzyl alcohol (e.g., 3-5 equivalents).
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain reflux for a period of 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel.

- Extraction: Dilute the mixture with diethyl ether and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Drying: Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Solvent Removal: Filter the drying agent and remove the solvent from the filtrate using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation to yield pure **Benzyl 4-methylbenzoate**.

Determination of Physical Properties

The following are general experimental protocols for determining the key physical properties of liquid compounds.

Boiling Point Determination (Thiele Tube Method):

- Fill a Thiele tube with a high-boiling point liquid (e.g., mineral oil or silicone oil).
- Place a small amount of **Benzyl 4-methylbenzoate** into a small test tube.
- Invert a sealed-end capillary tube and place it into the test tube containing the sample.
- Attach the test tube to a thermometer and place the assembly in the Thiele tube.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. A slow, continuous stream of bubbles will emerge as the liquid boils.
- Remove the heat and record the temperature at which the liquid just begins to enter the capillary tube. This temperature is the boiling point.

Density Determination:

- Accurately weigh a clean, dry pycnometer (a small glass flask with a fitted stopper) and record its mass.

- Fill the pycnometer with distilled water and record the mass.
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **Benzyl 4-methylbenzoate** and record the mass.
- The density is calculated using the formula: Density = (mass of substance) / (volume of substance), where the volume is determined from the mass and known density of water at the measurement temperature.

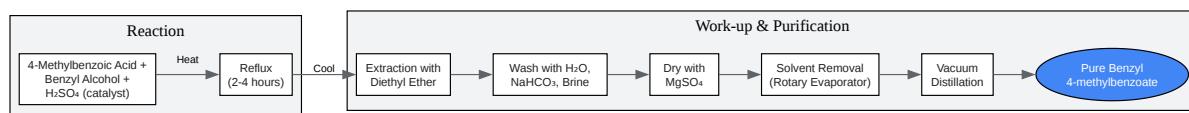
Refractive Index Measurement:

- Calibrate an Abbe refractometer using a standard liquid with a known refractive index.
- Place a few drops of **Benzyl 4-methylbenzoate** onto the prism of the refractometer.
- Close the prism and allow the temperature to stabilize.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index from the instrument's scale.

Visualizations

Synthesis Workflow of Benzyl 4-methylbenzoate

The following diagram illustrates the key steps in the synthesis and purification of **Benzyl 4-methylbenzoate** via Fischer esterification.



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Caption: Workflow for the synthesis of **Benzyl 4-methylbenzoate**.

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- To cite this document: BenchChem. [physical and chemical properties of Benzyl 4-methylbenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581448#physical-and-chemical-properties-of-benzyl-4-methylbenzoate>]

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